

# 4-Bromocatechol solubility in organic solvents

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## Compound of Interest

Compound Name: 4-Bromocatechol

Cat. No.: B119925

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An In-depth Technical Guide to the Solubility of **4-Bromocatechol** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-Bromocatechol** (CAS 17345-77-6), a member of the catechol family.<sup>[1][2]</sup> An understanding of its solubility in various organic solvents is crucial for its application in pharmaceutical synthesis, chemical research, and as an analytical reagent.<sup>[3]</sup> This document compiles available solubility data, details relevant experimental protocols, and visualizes a standard workflow for solubility determination.

## Core Properties of 4-Bromocatechol

A foundational understanding of **4-Bromocatechol**'s physicochemical properties is essential for interpreting its solubility behavior.

Property	Value
CAS Number	17345-77-6[4][5]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrO <sub>2</sub> [4][5][6]
Molecular Weight	189.01 g/mol [4][5][6]
Appearance	White to yellow to orange powder or crystal.[5] It has also been described as a white crystal[4] or grey powder.[1]
Melting Point	87 °C[1][3][4]
Boiling Point	280.5 ± 20.0 °C (Predicted)[1][4]
pKa	8.84 ± 0.10 (Predicted)[1][4]

## Quantitative and Qualitative Solubility Data

The solubility of **4-Bromocatechol** is influenced by the polarity and nature of the solvent. The following table summarizes the available data.

Solvent	Chemical Formula	Solubility	Temperature (°C)	Notes
Dimethyl Sulfoxide (DMSO)	C <sub>2</sub> H <sub>6</sub> OS	Soluble[1][3][4]	Not Specified	DMSO is a strong, polar aprotic solvent effective for a wide array of organic materials.[7]
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	Soluble[4]	Not Specified	A polar protic solvent.
Acetone	C <sub>3</sub> H <sub>6</sub> O	Soluble[4]	Not Specified	A common polar aprotic solvent.
Methanol	CH <sub>3</sub> OH	Soluble[5]	Not Specified	A polar protic solvent.
Water	H <sub>2</sub> O	Slightly soluble[4]	Not Specified	Solubility is limited due to the hydrophobic nature of the brominated benzene ring.

## Experimental Protocols for Solubility Determination

For solvents where quantitative data is not publicly available, the following experimental protocols can be employed to determine the solubility of **4-Bromocatechol**.

### Isothermal Shake-Flask Method

The isothermal shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound in a solvent.

Objective: To determine the equilibrium solubility of **4-Bromocatechol** in a selected organic solvent at a specified temperature.

#### Materials and Equipment:

- **4-Bromocatechol** (solid)
- Selected organic solvent(s)
- Analytical balance
- Thermostatically controlled shaker or water bath
- Vials with screw caps
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- Volumetric flasks
- Analytical instrumentation (e.g., HPLC-UV or UV-Vis Spectrophotometer)

#### Procedure:

- **Preparation of Saturated Solutions:** Add an excess amount of solid **4-Bromocatechol** to several vials to ensure that equilibrium with the solid phase is achieved.<sup>[8]</sup>
- **Solvent Addition:** Add a known volume or mass of the chosen organic solvent to each vial.
- **Equilibration:** Securely cap the vials to prevent solvent evaporation and place them in the thermostatically controlled shaker set to the desired temperature.<sup>[8]</sup> Agitate the samples for a sufficient period (typically 24 to 72 hours) to ensure equilibrium is reached.<sup>[8]</sup>
- **Sample Withdrawal and Filtration:** After equilibration, allow the vials to stand undisturbed at the set temperature to let the excess solid settle. Carefully withdraw a sample from the supernatant using a syringe and immediately filter it using a syringe filter to remove any undissolved solid particles.
- **Dilution:** Accurately dilute the filtered sample with the same solvent to a concentration suitable for the chosen analytical method.
- **Quantification:** Analyze the diluted sample using a pre-calibrated analytical method.

- HPLC Method: Prepare a calibration curve using standard solutions of **4-Bromocatechol** of known concentrations. Inject the diluted sample into the HPLC system and determine the concentration from the calibration curve.[8]
- UV-Vis Spectrophotometry: This method is viable if **4-Bromocatechol** has a distinct absorbance peak where the solvent does not interfere.[8] Generate a calibration curve based on the absorbance of standard solutions at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ). Measure the absorbance of the diluted sample and calculate the concentration.[8]
- Solubility Calculation: Calculate the solubility by accounting for the dilution factor. Express the result in units such as mg/mL or g/100g .

## Gravimetric Method

The gravimetric method is a straightforward and reliable technique for determining solubility.[9]

Objective: To determine the mass of **4-Bromocatechol** dissolved in a known mass of solvent.

Materials and Equipment:

- **4-Bromocatechol** (solid)
- Selected organic solvent(s)
- Analytical balance
- Thermostatically controlled environment (e.g., water bath)
- Pre-weighed evaporation dish
- Oven or vacuum oven

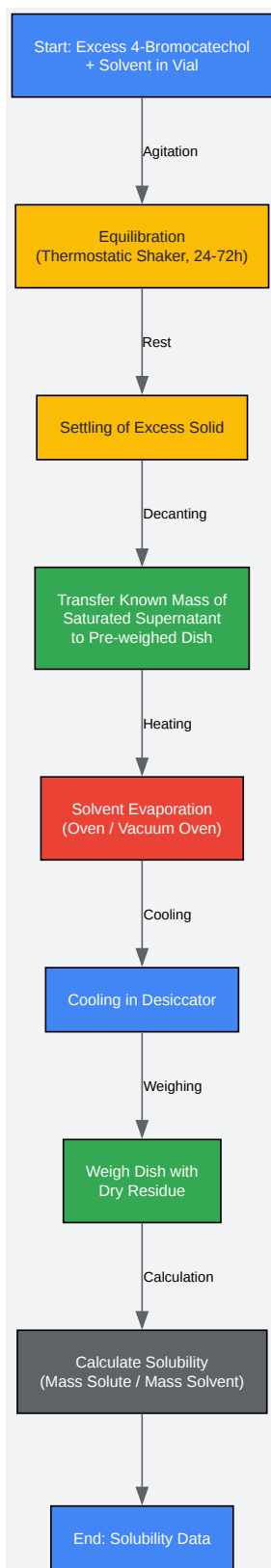
Procedure:

- Preparation of Saturated Solution: Prepare a saturated solution of **4-Bromocatechol** in the chosen solvent as described in the Isothermal Shake-Flask Method (steps 1-3).

- **Sample Transfer:** After equilibration, allow the excess solid to settle. Carefully decant or filter a known mass of the saturated supernatant into a pre-weighed evaporation dish.
- **Solvent Evaporation:** Place the dish in an oven at a temperature below the boiling point of the solvent and the melting point of **4-Bromocatechol** to evaporate the solvent.<sup>[9]</sup> A vacuum oven can be used for more sensitive compounds or to expedite the process at a lower temperature.<sup>[9]</sup>
- **Drying to Constant Mass:** Continue drying the residue until a constant mass is achieved, indicating complete removal of the solvent.<sup>[9]</sup>
- **Cooling and Weighing:** Cool the dish containing the dry residue in a desiccator to prevent moisture absorption before weighing it on an analytical balance.<sup>[9]</sup>
- **Solubility Calculation:**
  - **Mass of dissolved 4-Bromocatechol:** Subtract the mass of the pre-weighed dish from the final mass of the dish with the dry residue.<sup>[9]</sup>
  - **Mass of the solvent:** This can be determined by subtracting the mass of the dissolved solute from the total mass of the saturated solution transferred to the dish.
  - Express the solubility as the mass of **4-Bromocatechol** per unit mass of the solvent (e.g., in g/100g ).

## Visualized Experimental Workflow

The following diagram illustrates the key steps in the gravimetric method for determining solubility.



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Caption: Workflow for Gravimetric Solubility Determination.

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